

Introduction: The Quinoline Scaffold as a Privileged Structure in Medicinal Chemistry

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Compound of Interest

Compound Name: 2-Chloro-5,7-dimethylquinoline

Cat. No.: B13838384

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The quinoline ring system, a fusion of a benzene and a pyridine ring, is a cornerstone of heterocyclic chemistry and a "privileged scaffold" in drug discovery. Its derivatives exhibit a wide array of biological activities, including anticancer, antimalarial, and antimicrobial properties.^[1] The strategic functionalization of the quinoline core is paramount for developing novel therapeutic agents. One such crucial functionalization is the introduction of a hydrazinyl group, which transforms the quinoline moiety into a highly versatile synthetic intermediate.

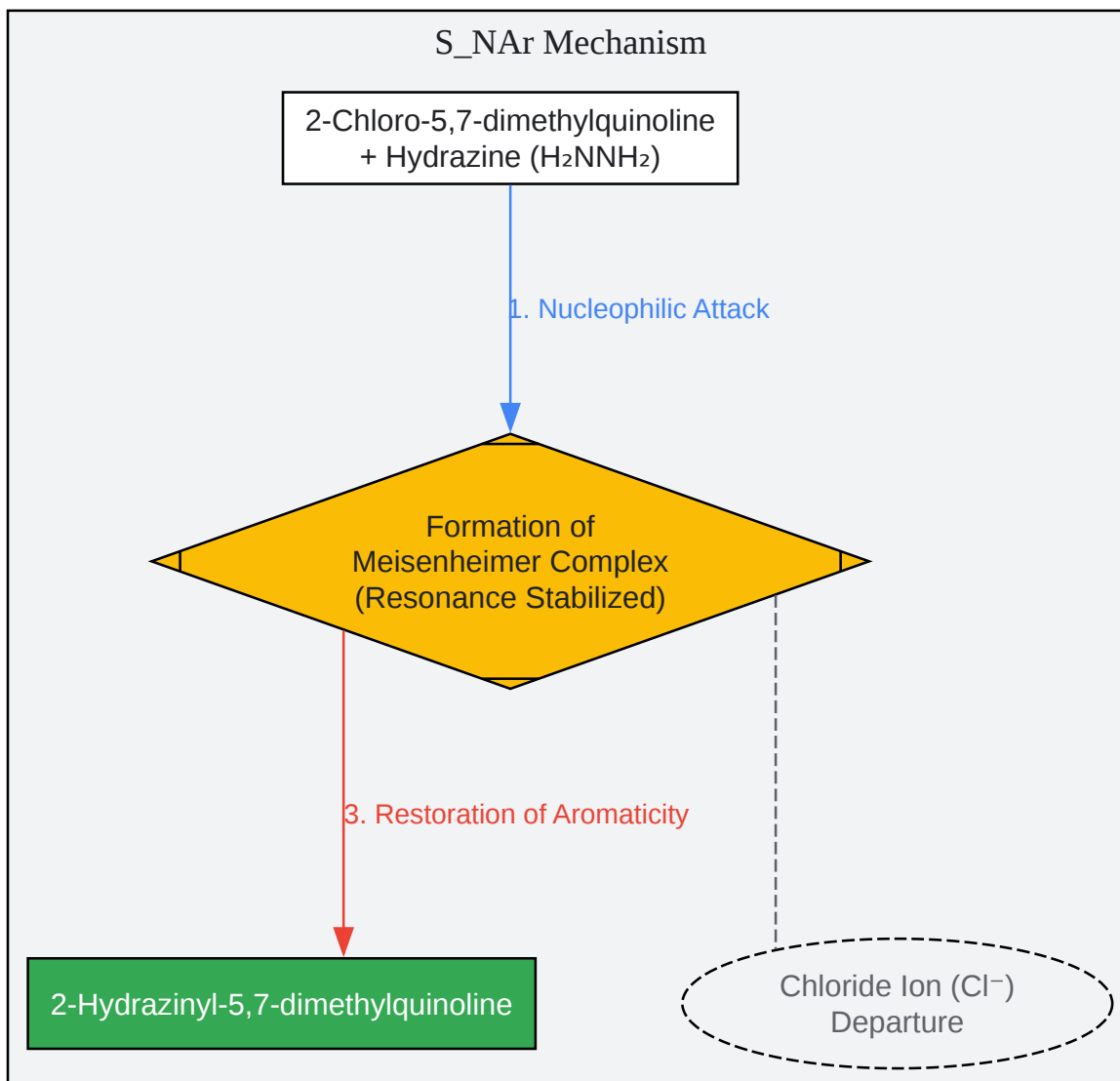
This application note provides a comprehensive guide for researchers on the synthesis, characterization, and derivatization of 2-Hydrazinyl-5,7-dimethylquinoline. The protocol details the nucleophilic aromatic substitution of **2-Chloro-5,7-dimethylquinoline** with hydrazine hydrate, a robust and efficient method for creating this valuable building block. We will delve into the mechanistic underpinnings of the reaction, provide a detailed step-by-step protocol, outline characterization techniques for product validation, and explore pathways for subsequent derivatization into medicinally relevant compounds like hydrazones.

Reaction Mechanism: Nucleophilic Aromatic Substitution (S_NAr)

The conversion of **2-Chloro-5,7-dimethylquinoline** to its hydrazinyl derivative proceeds via a Nucleophilic Aromatic Substitution (S_NAr) mechanism. This pathway is characteristic of aromatic rings that are "activated" by the presence of electron-withdrawing groups. In the quinoline system, the ring nitrogen atom acts as a powerful electron-withdrawing group, rendering the C2 and C4 positions electron-deficient and thus susceptible to nucleophilic attack.

The key steps are:

- **Nucleophilic Attack:** Hydrazine (H₂NNH₂), a potent nucleophile, attacks the electron-poor C2 carbon of the quinoline ring. This step is typically the rate-determining step.
- **Formation of a Meisenheimer Complex:** The attack leads to the formation of a negatively charged, resonance-stabilized intermediate known as a Meisenheimer complex. The negative charge is delocalized over the aromatic system, including the electronegative quinoline nitrogen, which stabilizes the intermediate.
- **Leaving Group Departure:** The aromaticity of the ring is restored by the expulsion of the chloride ion, a good leaving group, yielding the final product, 2-Hydrazinyl-5,7-dimethylquinoline.



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Caption: The S_NAr mechanism for hydrazinyl group installation.

Experimental Protocol: Synthesis of 2-Hydrazinyl-5,7-dimethylquinoline

This protocol details the synthesis of 2-Hydrazinyl-5,7-dimethylquinoline from its chloro-precursor. The reaction is typically performed under reflux to ensure a reasonable reaction rate.

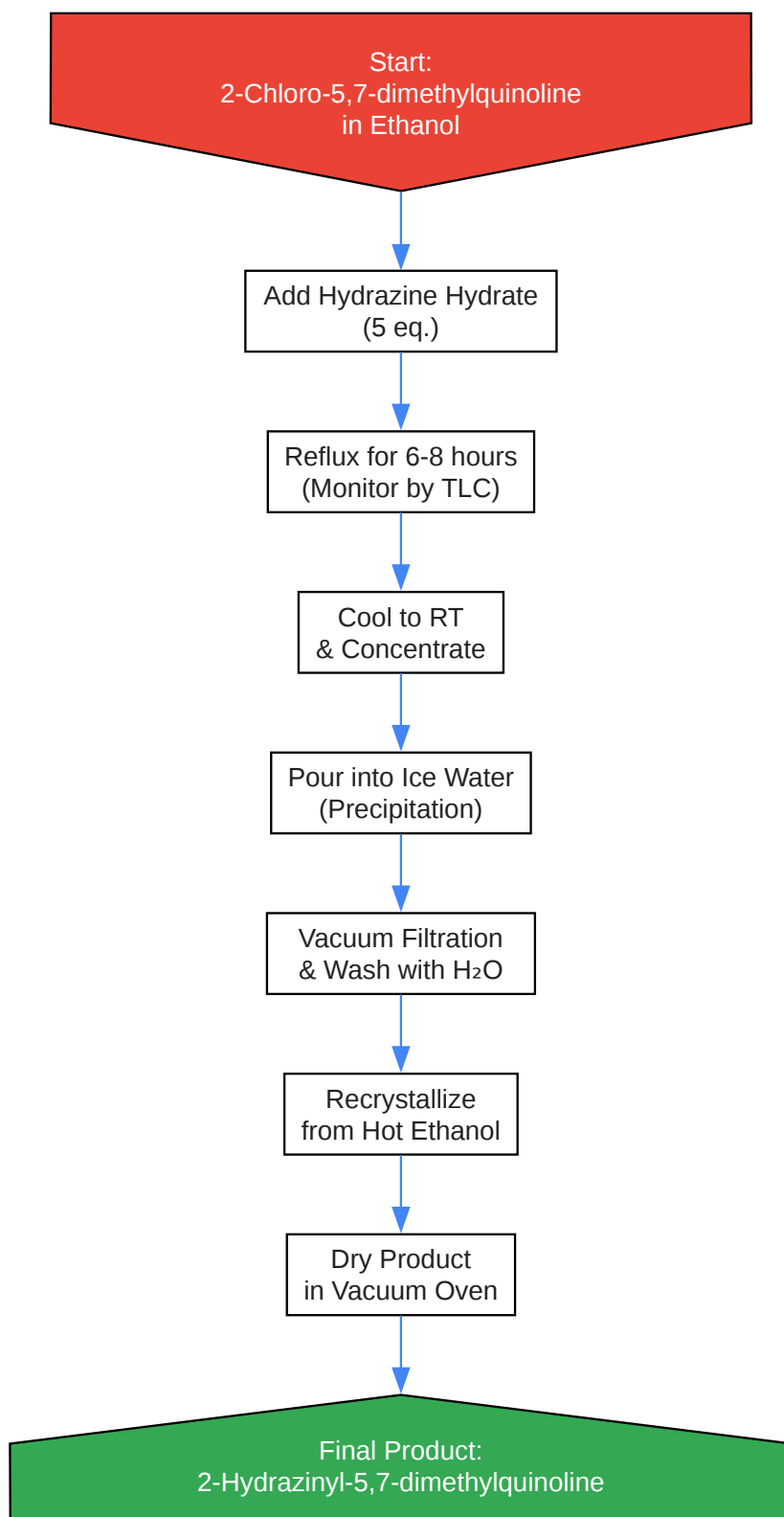
Materials and Reagents

Reagent/Material	Formula	MW (g/mol)	CAS No.	Notes
2-Chloro-5,7-dimethylquinoline	C ₁₁ H ₁₀ ClN	191.66	6946-11-8	Starting material.
Hydrazine Hydrate (80%)	H ₆ N ₂ O	50.06	7803-57-8	Toxic & Corrosive. Use in excess.
Ethanol (Absolute)	C ₂ H ₅ OH	46.07	64-17-5	Reaction solvent.
Deionized Water	H ₂ O	18.02	7732-18-5	For work-up and washing.
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	7757-82-6	Drying agent.

Step-by-Step Procedure

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **2-Chloro-5,7-dimethylquinoline** (1.92 g, 10 mmol).
- **Solvent Addition:** Add 40 mL of absolute ethanol to the flask and stir the mixture until the starting material is fully dissolved.
- **Reagent Addition:** Carefully add hydrazine hydrate (80%, ~3.1 mL, 50 mmol, 5 equivalents) to the solution dropwise using a pipette. Causality Note: Using a 5-fold excess of hydrazine hydrate ensures the reaction goes to completion by Le Châtelier's principle and compensates for its volatility.
- **Reflux:** Heat the reaction mixture to reflux (~80°C) and maintain it for 6-8 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) using a mobile phase of Ethyl Acetate/Hexane (1:1). The product spot should be more polar than the starting material.
- **Work-up & Isolation:**

- After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
- Reduce the solvent volume to approximately one-third using a rotary evaporator.
- Pour the concentrated mixture into 100 mL of ice-cold deionized water with stirring. A precipitate should form.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the solid cake thoroughly with cold deionized water (3 x 20 mL) to remove excess hydrazine hydrate and other water-soluble impurities.
- Purification:
 - The crude product can be purified by recrystallization from ethanol.
 - Dissolve the solid in a minimum amount of hot ethanol.
 - Allow the solution to cool slowly to room temperature and then in an ice bath to maximize crystal formation.
 - Collect the purified crystals by vacuum filtration and dry them in a vacuum oven at 40-50°C.



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Caption: Experimental workflow for the synthesis of the target compound.

Product Characterization

Validation of the final product's identity and purity is essential. The following data are typical for 2-Hydrazinyl-5,7-dimethylquinoline.

Parameter	Expected Result
Appearance	Pale yellow to off-white solid
Yield	75-85%
Melting Point	~140-145 °C
FTIR (cm ⁻¹)	3350-3200 (N-H stretch), 1620 (C=N stretch), 1580 (Aromatic C=C)[2]
¹ H NMR (DMSO-d ₆)	δ 7.5-6.8 (m, 4H, Ar-H), δ 4.5 (br s, 2H, -NH ₂), δ 2.4 (s, 3H, -CH ₃), δ 2.3 (s, 3H, -CH ₃)[3]
Mass Spec (ESI+)	m/z = 188.1182 [M+H] ⁺

Safety Precautions

- **Hydrazine Hydrate:** This substance is highly toxic, corrosive, and a suspected carcinogen. Always handle it in a well-ventilated chemical fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemically resistant gloves.
- **2-Chloro-5,7-dimethylquinoline:** As a halogenated heterocyclic compound, it should be handled with care to avoid inhalation and skin contact.
- **Waste Disposal:** All chemical waste, including solvents and reaction residues, must be disposed of according to institutional and local environmental regulations.

Applications in Drug Development: Further Derivatization

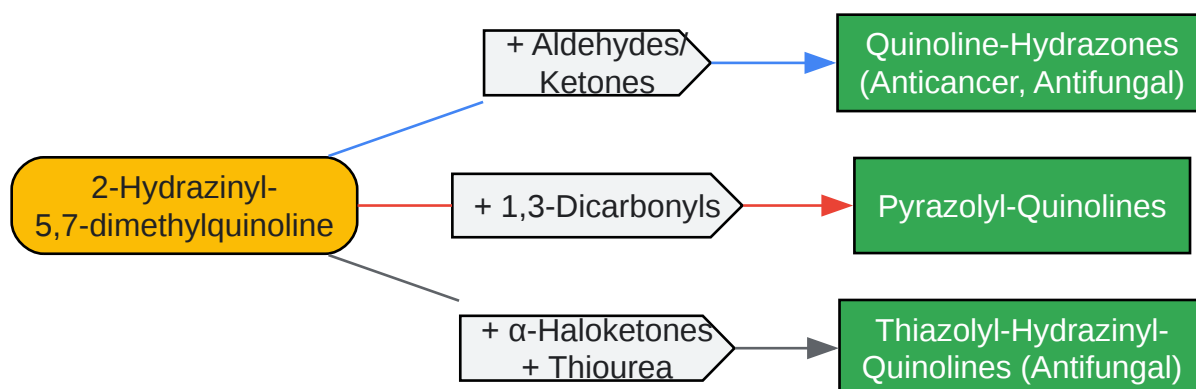
The synthesized 2-Hydrazinyl-5,7-dimethylquinoline is rarely the final product; it is a critical intermediate for creating a diverse library of compounds. The primary amino group of the

hydrazinyl moiety is a nucleophile that readily condenses with electrophiles, most commonly carbonyl compounds.

Synthesis of Hydrazones: A primary application is the reaction with various aldehydes and ketones to form quinoline-hydrazone derivatives.^{[2][4]} These compounds are of significant interest due to their reported anticancer and antifungal activities.^{[5][6]}

General Procedure for Hydrazone Synthesis:

- Dissolve 2-Hydrazinyl-5,7-dimethylquinoline (1 equivalent) in ethanol.
- Add the desired aldehyde or ketone (1-1.1 equivalents).
- Add a catalytic amount of glacial acetic acid (2-3 drops) to protonate the carbonyl oxygen, thereby activating it for nucleophilic attack.
- Reflux the mixture for 2-4 hours.
- The product often precipitates upon cooling and can be isolated by filtration.



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Caption: Common derivatization pathways for the title compound.

Conclusion

This application note outlines a reliable and well-characterized protocol for the synthesis of 2-Hydrazinyl-5,7-dimethylquinoline. The procedure is straightforward, high-yielding, and provides

a product of high purity after simple recrystallization. The utility of this compound as a versatile intermediate for the synthesis of biologically active molecules, particularly quinoline-hydrazones, makes this protocol highly valuable for researchers in medicinal chemistry and drug development. Adherence to the described safety precautions is essential for the successful and safe execution of this synthesis.

References

- Abbas, S. F., & Tomma, J. H. (2021). Synthesis and Characterization of New Quinoline-2-ones Derived from Triazine Derivatives. *International Journal of Drug Delivery Technology*, 11(4), 1350-1354. [[Link](#)]
- Carroll, A. R., et al. (2019). Synthesis, Characterization and Anti-Cancer Activity of Hydrazide Derivatives Incorporating a Quinoline Moiety. *Molecules*, 24(21), 3949. [[Link](#)]
- Fadda, A. A., & El-Mekabaty, A. (2014). Syntheses, reaction and characterization of quinoline derivatives. *International Journal of Pharmacy*, 4(3), 169-179. [[Link](#)]
- Turekian, E. T., et al. (2018). 2-Hydrazinyl-quinoline. *IUCrData*, 3(10), x181467. [[Link](#)]
- Wang, J., et al. (2015). 2-Hydrazinoquinoline as a Derivatization Agent for LC-MS-Based Metabolomic Investigation of Diabetic Ketoacidosis. *Analytical Chemistry*, 87(18), 9445-9452. [[Link](#)]
- de Oliveira, R. B., et al. (2018). 7-Chloroquinolinehydrazones as First-in-Class Anticancer Experimental Drugs in the NCI-60 Screen among Different Investigated Series of Aryl, Quinoline, Pyridine, Benzothiazole and Imidazolehydrazones. *Molecules*, 23(10), 2465. [[Link](#)]
- Ajani, O. O., et al. (2022). Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review. *RSC Advances*, 12(30), 19525-19554. [[Link](#)]
- Ahamed, L. S., et al. (2018). Synthesis and Biological Activity Investigation of Some Quinoline-2-One Derivatives. *Journal of Global Pharma Technology*, 10(5), 336-346. [[Link](#)]
- Putri, D. S., et al. (2023). Synthesis of antioxidant and antimicrobial bioactive compounds based on the quinoline-hydrazone and benzimidazole structure. *AIP Conference*

Proceedings, 2641(1), 030005. [[Link](#)]

- Patent CN106588758B. (2019).
- Yurttaş, L., et al. (2018). Synthesis and Biological Evaluation of New Quinoline-Based Thiazolyl Hydrazone Derivatives as Potent Antifungal and Anticancer Agents. *Anti-Cancer Agents in Medicinal Chemistry*, 18(11), 1587-1596. [[Link](#)]

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Sources

- 1. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - *RSC Advances* (RSC Publishing) DOI:10.1039/D2RA02896D [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. impactfactor.org [impactfactor.org]
- 4. Synthesis of antioxidant and antimicrobial bioactive compounds based on the quinoline-hydrazone and benzimidazole structure - *PMC* [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. 7-Chloroquinolinehydrazones as First-in-Class Anticancer Experimental Drugs in the NCI-60 Screen among Different Investigated Series of Aryl, Quinoline, Pyridine, Benzothiazole and Imidazolehydrazones - *PMC* [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. eurekaselect.com [eurekaselect.com]
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